

Ein Leitfaden zur Genauigkeit von NICKEL-62-Häufigkeitsmessungen in Meteoriten

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NICKEL-62

Cat. No.: B1143302

[Get Quote](#)

Die präzise Messung der Isotopenhäufigkeit von **Nickel-62** (^{62}Ni) in Meteoriten ist für das Verständnis der Nukleosyntheseprozesse in Sternen und der frühen Geschichte unseres Sonnensystems von entscheidender Bedeutung. ^{62}Ni ist eines der stabilsten Nuklide und seine Häufigkeit kann Aufschluss über die Bedingungen geben, unter denen die Elemente entstanden sind. Dieser Leitfaden bietet einen objektiven Vergleich der verschiedenen Analysetechniken, die zur Messung der ^{62}Ni -Häufigkeit in Meteoritenproben eingesetzt werden, und stellt die entsprechenden experimentellen Daten und Protokolle vor.

Vergleich der analytischen Methoden

Die Genauigkeit und Präzision der ^{62}Ni -Messungen hängen stark von der gewählten analytischen Technik ab. Die drei primären Methoden, die in der Kosmochemie eingesetzt werden, sind die Thermionen-Massenspektrometrie (TIMS), die Multikollektor-ICP-Massenspektrometrie (MC-ICP-MS) und die Sekundärionen-Massenspektrometrie (SIMS). Jede dieser Techniken bietet unterschiedliche Vorteile in Bezug auf Probenanforderungen, räumliche Auflösung und Sensitivität.

Analysetechnik	Meteoritentyp	Gemessene ⁶² Ni-Häufigkeit (Isotopenverhältnis oder Anomalie)	Unsicherheit (±)	Referenz
TIMS	Chondrit (Allende)	Normale ⁶² Ni-Häufigkeit (keine signifikanten Anomalien nachgewiesen)	Hohe Präzision, typischerweise im ppm-Bereich für Isotopenverhältnisse	[1][2]
MC-ICP-MS	Eisenmeteorit (Toluca)	Massenabhängige Fraktionierung von Nickelisotopen beobachtet	Hohe Präzision, externe Reproduzierbarkeit von ±0.120 ppm für ⁶¹ Ni/ ⁵⁸ Ni normalisiert auf ⁶² Ni/ ⁵⁸ Ni	[3][4]
SIMS	Präsolare Körner (Murchison)	Große ⁶² Ni-Überschüsse in einzelnen Körnern (bis zum Doppelten des solaren Verhältnisses)	Variabel, abhängig von der Korngröße und der Ionenintensität	[5]

Tabelle 1: Vergleich der mit verschiedenen Techniken gemessenen ⁶²Ni-Häufigkeiten in ausgewählten Meteoriten. Anmerkung: Die Literatur berichtet überwiegend über Isotopenverhältnisse und -anomalien (Abweichungen von einem Standard in Teilen pro Million, ppm) anstelle von absoluten Häufigkeiten.

Experimentelle Protokolle

Die Genauigkeit der ⁶²Ni-Häufigkeitsmessungen wird maßgeblich durch die sorgfältige Probenvorbereitung und die spezifischen analytischen Protokolle bestimmt.

1. Probenvorbereitung und chemische Abtrennung von Nickel

Eine effektive Abtrennung von Nickel von der Probenmatrix ist entscheidend, um isobare Interferenzen (durch andere Elemente mit gleicher Masse) während der massenspektrometrischen Analyse zu vermeiden.

- **Auflösung der Probe:** Eisenmeteoriten werden typischerweise in einer Mischung aus Salpetersäure (HNO_3) und Salzsäure (HCl) aufgelöst.^{[1][2]} Chondritische Meteoriten, die resistente Silikatphasen enthalten, erfordern einen aggressiveren Aufschluss, beispielsweise in einer Druckbombe mit Flusssäure (HF) und HNO_3 .^[1]
- **Ionenaustauschchromatographie:** Nach der Auflösung wird eine mehrstufige Ionenaustauschchromatographie durchgeführt, um Nickel von anderen Elementen zu trennen.^{[1][6]} Ein typisches Verfahren umfasst mehrere Säulen mit unterschiedlichen Harzen (z. B. AG1-X8, AG50W-X12), um Elemente wie Eisen, Kupfer, Kobalt, Zink und Magnesium zu entfernen.^[1]

2. Thermionen-Massenspektrometrie (TIMS)

TIMS ist eine etablierte Technik für hochpräzise Isotopenanalysen.

- **Probenbeladung:** Die hochreine Nickellösung wird auf ein Metallfilament (typischerweise aus Rhenium) aufgetragen.
- **Messung:** Im Hochvakuum des Massenspektrometers wird das Filament erhitzt, wodurch die Nickelatome ionisiert werden. Die Ionen werden dann beschleunigt und in einem Magnetfeld nach ihrem Masse-zu-Ladungs-Verhältnis getrennt. Hochempfindliche Detektoren messen die Ionenströme der verschiedenen Nickel-Isotope.
- **Datenkorrektur:** Die gemessenen Isotopenverhältnisse werden auf instrumentelle Massenfraktionierung korrigiert, oft durch Normalisierung auf ein festes Verhältnis von zwei anderen Nickel-Isotopen (z. B. $^{58}\text{Ni}/^{60}\text{Ni}$).

3. Multikollektor-ICP-Massenspektrometrie (MC-ICP-MS)

MC-ICP-MS ermöglicht eine schnelle und hochpräzise Analyse von Isotopenverhältnissen.

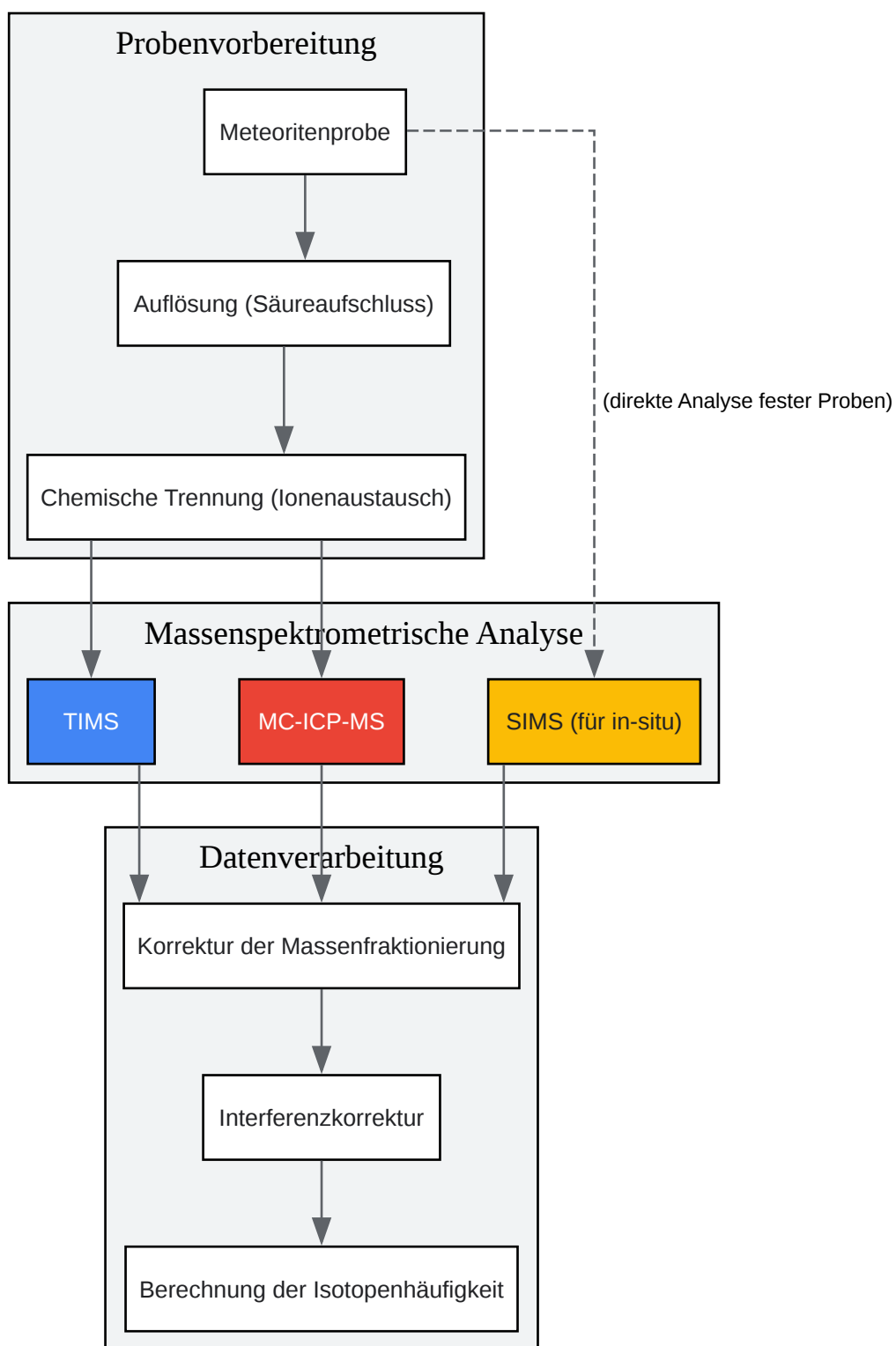
- Probeneinlass: Die gereinigte Nickellösung wird in ein Argon-Plasma eingebracht, das die Nickelatome effizient ionisiert.
- Massenanalyse: Die Ionen werden in ein Massenspektrometer mit mehreren Kollektoren geleitet, das die simultane Messung verschiedener Isotopenstrahlen ermöglicht, was die Präzision erhöht.
- Interferenzkorrektur: Trotz der chemischen Reinigung können verbleibende isobare Interferenzen (z. B. von ^{58}Fe auf ^{58}Ni oder ^{64}Zn auf ^{64}Ni) mathematisch korrigiert werden, solange die Verhältnisse von Störelement zu Nickel gering sind.[4]

4. Sekundärionen-Massenspektrometrie (SIMS)

SIMS ist die Methode der Wahl für die in-situ-Analyse von Isotopen in mikrometergroßen Probenbereichen, wie z. B. präsolaren Körnern.

- Probenvorbereitung: Präsolare Körner werden aus der Meteoritenmatrix extrahiert und auf einem Träger (z. B. Goldfolie) montiert.
- Analyse: Ein fokussierter primärer Ionenstrahl (z. B. Cs^+ oder O^-) trifft auf die Probenoberfläche und erzeugt Sekundärionen, die aus der Probe herausgeschleudert werden.[7] Diese Sekundärionen werden dann in einem Massenspektrometer analysiert.
- Herausforderungen: Die Hauptschwierigkeit bei der SIMS-Analyse ist die geringe Menge an verfügbarem Probenmaterial, was die statistische Präzision der Messungen begrenzt. Zudem können isobare Interferenzen die genaue Bestimmung einiger Isotopenverhältnisse erschweren.

Visuelle Darstellung des Arbeitsablaufs



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ni isotopic compositions in Allende and other meteorites [inis.iaea.org]
- 2. ntrs.nasa.gov [ntrs.nasa.gov]
- 3. www2.jpgu.org [www2.jpgu.org]
- 4. Quantitative extraction and high precision isotope measurements of nickel by MC-ICPMS - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 5. presolar.physics.wustl.edu [presolar.physics.wustl.edu]
- 6. lpi.usra.edu [lpi.usra.edu]
- 7. ntrs.nasa.gov [ntrs.nasa.gov]
- To cite this document: BenchChem. [Ein Leitfaden zur Genauigkeit von NICKEL-62-Häufigkeitsmessungen in Meteoriten]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143302#accuracy-of-nickel-62-abundance-measurements-in-meteorites]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com